

# BGP-15 clinical trial phase II results

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Bgp-15

CAS No.: 66611-37-8

Cat. No.: S548353

Get Quote

## Documented Phase II Clinical Findings

The table below summarizes the key findings from the Phase II clinical trials for **BGP-15** identified in the search results.

Indication	Trial Description	Key Efficacy Outcomes	Safety & Tolerability
------------	-------------------	-----------------------	-----------------------

| **Insulin Resistance** [1] | Proof-of-concept, randomized, double-blind study in 47 non-diabetic patients with impaired glucose tolerance over 28 days. | • Significantly increased whole body insulin sensitivity (M-value,  $p=0.032$ ) vs. placebo. • Improved total body glucose utilization (M-2,  $p=0.035$ ). • Enhanced muscle tissue glucose utilization (M-3,  $p=0.040$ ). | Safe and well-tolerated at 200 mg and 400 mg doses. No adverse drug effects observed [1]. | | **Metabolic Side Effects of Atypical Antipsychotics** [2] | Preclinical rat model investigating prevention of drug-induced metabolic side effects. | • Counteracted insulin resistance and weight gain provoked by antipsychotic agents. • Showed efficacy where rosiglitazone and metformin were not effective in the applied doses. | Information not specified in the available abstract [2]. |

## Experimental Protocols from Key Studies

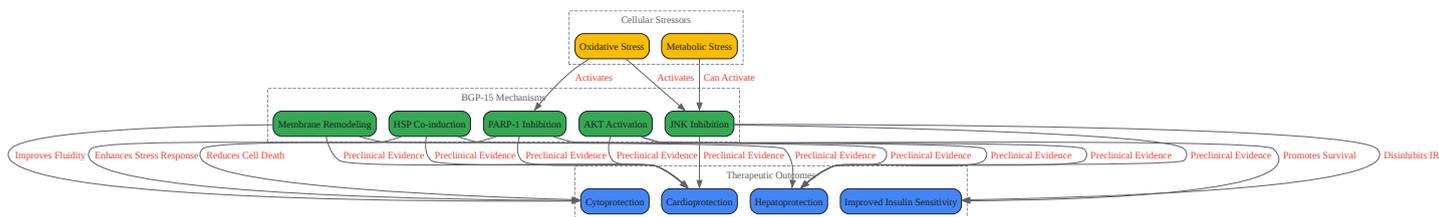
For researchers seeking to understand the foundational evidence, here are the methodologies from the pivotal clinical and supporting preclinical studies.

- **Clinical Trial for Insulin Resistance [1]:**
  - **Patient Population:** 47 non-diabetic patients with impaired glucose tolerance.
  - **Study Design:** Randomized, double-blind, placebo-controlled, dose-ranging study.
  - **Intervention:** 200 mg or 400 mg **BGP-15** vs. placebo for 4 weeks.
  - **Primary Endpoint:** Insulin resistance determined by hyperinsulinemic-euglycemic clamp technique.
  - **Secondary Endpoints:** Beta-cell function measured by intravenous glucose tolerance test; insulin sensitivity also assessed by homeostasis model assessment (HOMA) method.
- **Preclinical Study on Antipsychotic Side Effects [2]:**
  - **Model:** Rat model of atypical antipsychotic drug (AAPD)-induced metabolic side effects.
  - **Intervention:** **BGP-15** was compared with conventional oral antidiabetics (rosiglitazone, metformin).
  - **Assessments:** Evaluation of insulin resistance and weight gain.

## Mechanisms of Action and Research Context

**BGP-15** is a multifunctional drug candidate. Understanding its mechanisms helps explain its potential therapeutic effects across different conditions [3].

- **Primary Molecular Mechanisms:**
  - **PARP-1 Inhibitor:** Protects cells from oxidative stress-induced death [3].
  - **Chaperone Co-inducer:** Increases heat shock protein (HSP) induction, enhancing cellular stress response [3].
  - **Insulin Sensitizer:** Improves insulin sensitivity by preventing JNK from inhibiting the insulin receptor [3].
- **Supporting Preclinical Evidence:** While clinical data is focused on metabolism, strong preclinical evidence suggests **BGP-15's** potential in **heart failure, atrial fibrillation, and acetaminophen-induced liver injury** by protecting mitochondrial function and reducing oxidative stress [4] [5] [6].



Click to download full resolution via product page

The diagram above summarizes the multi-target mechanism of action of **BGP-15** as described in the search results [3].

**Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. Improvement of insulin sensitivity by a novel drug, BGP-15, in insulin-resistant patients: a proof of concept randomized double-blind clinical trial - PubMed [pubmed.ncbi.nlm.nih.gov]
2. A novel insulin sensitizer drug candidate-BGP-15-can ... [pubmed.ncbi.nlm.nih.gov]

3. Pharmacological Overview of the BGP-15 Chemical Agent as a New Drug Candidate for the Treatment of Symptoms of Metabolic Syndrome - PMC [pmc.ncbi.nlm.nih.gov]
4. The small-molecule BGP-15 protects against heart failure and atrial fibrillation in mice | Nature Communications [nature.com]
5. BGP-15 Protects Mitochondria in Acute, Acetaminophen Overdose Induced Liver Injury | Pathology & Oncology Research [link.springer.com]
6. BGP-15 Protects against Heart Failure by Enhanced ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [BGP-15 clinical trial phase II results]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b548353#bgp-15-clinical-trial-phase-ii-results]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)